

5-Dibromomethyl anastrozole CAS number and identification

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 5-Dibromomethyl anastrozole

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In-Depth Technical Guide: 5-Dibromomethyl Anastrozole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Dibromomethyl anastrozole**, a key synthetic intermediate in the preparation of the aromatase inhibitor, Anastrozole.

Chemical Identification and Properties

5-Dibromomethyl anastrozole, also known as Anastrozole EP Impurity D, is a crucial compound in pharmaceutical synthesis and impurity profiling.[1][2][3] Its unique structure and properties are detailed below.

CAS Number

The Chemical Abstracts Service (CAS) registry number for **5-Dibromomethyl anastrozole** is 1027160-12-8.[1][2][3][4]

Chemical Structure and Nomenclature

The systematic chemical name for this compound is 2,2'-[5-(Dibromomethyl)benzene-1,3-diyl]bis(2-methylpropanenitrile).[1][2]

Table 1: Chemical Identification



Identifier	Value
CAS Number	1027160-12-8[1][2][3][4]
IUPAC Name	2,2'-[5-(Dibromomethyl)benzene-1,3-diyl]bis(2-methylpropanenitrile)[1][2]
Synonyms	5-Dibromomethyl Anastrozole, Anastrozole EP Impurity D[1][2][3], Anastrozole USP Related Compound E, Anastrozole Dibromo Impurity[3], 3,5-Bis(2-cyanoprop-2-yl)bromobenzyl bromide[5]
Molecular Formula	C15H16Br2N2[2][4]
Molecular Weight	384.11 g/mol [2][4][6]
InChI Key	AJUNARPIHUBZNV-UHFFFAOYSA-N[4]
SMILES	N#CC(C)(C)C1=CC(C(Br)Br)=CC(C(C) (C)C#N)=C1[4][6]

Physicochemical Properties

Table 2: Physicochemical Data

Property	Value
Physical Form	Solid[4]
Solubility	Chloroform: Sparingly soluble; Methanol: Slightly soluble[4]
Storage	Room temperature in continental US; may vary elsewhere[4][6]
Stability	≥ 4 years[4]

Role in Anastrozole Synthesis



5-Dibromomethyl anastrozole is a synthetic intermediate in the manufacturing process of Anastrozole.[4][6] Anastrozole is a non-steroidal aromatase inhibitor used in the treatment of breast cancer in postmenopausal women.[2][5] The presence of **5-Dibromomethyl anastrozole** as an impurity in the final drug product is closely monitored to ensure the safety and efficacy of the medication.[1][2]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and characterization of **5- Dibromomethyl anastrozole** are proprietary to pharmaceutical manufacturers and are not publicly available in the searched literature. However, its identity is typically confirmed using standard analytical techniques such as:

- High-Performance Liquid Chromatography (HPLC): For purity assessment and quantification.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.

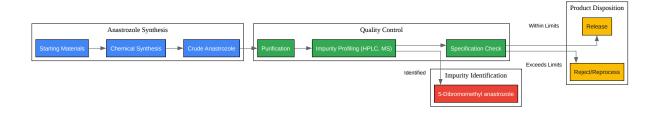
Signaling Pathways and Biological Activity

As a synthetic intermediate and impurity, **5-Dibromomethyl anastrozole** is not intended for therapeutic use and its biological activity or interaction with signaling pathways has not been characterized in the public domain.[4] Its primary relevance is in the context of the chemical synthesis and quality control of Anastrozole.

Logical Relationship in Anastrozole Quality Control

The following diagram illustrates the logical workflow for the identification and control of **5-Dibromomethyl anastrozole** as an impurity in Anastrozole.





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Caption: Workflow for Anastrozole quality control.

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- To cite this document: BenchChem. [5-Dibromomethyl anastrozole CAS number and identification]. BenchChem, [2025]. [Online PDF]. Available at:



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